

1-Acenaphthenone safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-Acenaphthenone

Cat. No.: B129850

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1-Acenaphthenone: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-Acenaphthenone** (CAS No. 2235-15-6). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely, minimize exposure risks, and respond effectively in case of an emergency. All data is presented in a structured format for clarity and ease of use by researchers and professionals in drug development.

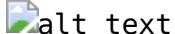
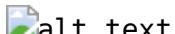
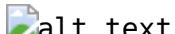
Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Acenaphthenone** is provided in the table below. This information is essential for understanding the conditions under which the chemical can be safely handled and stored.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ O	--INVALID-LINK--
Molecular Weight	168.19 g/mol	--INVALID-LINK--
Melting Point	121-123 °C	--INVALID-LINK--
Boiling Point	337.12 °C	--INVALID-LINK--
Flash Point	149.12 °C	--INVALID-LINK--

Section 2: Hazard Identification and Classification

1-Acenaphthenone is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table summarizes its GHS classification.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3		Warning	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1		Warning	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1		Warning	H410: Very toxic to aquatic life with long lasting effects

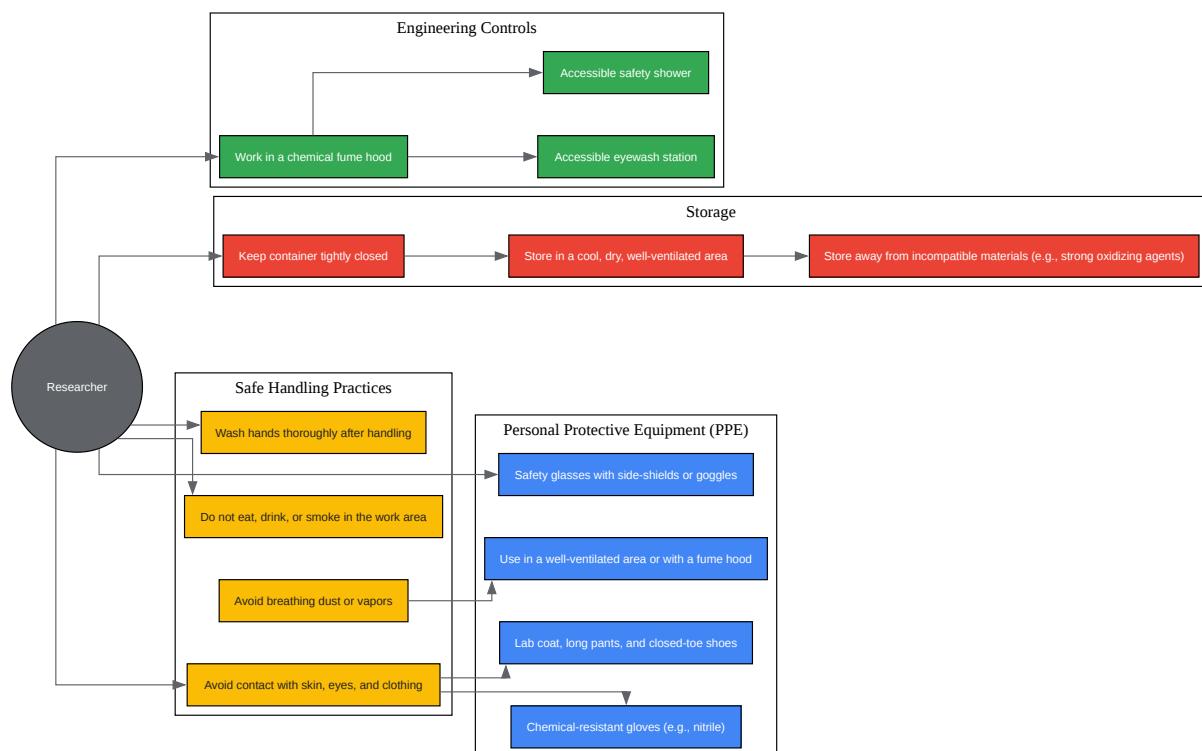
Section 3: Toxicological Data

Quantitative toxicological data, such as LD50 and LC50 values, for **1-Acenaphthenone** are not readily available in the public domain. Safety data sheets for 1(2H)-Acenaphthyleneone indicate that data for acute oral, inhalation, and dermal toxicity are not available. Therefore, the GHS classification of "Harmful if swallowed" is based on other data or computational models.

Toxicity Data	Value	Species	Route
LD50 (Oral)	No data available	-	-
LD50 (Dermal)	No data available	-	-
LC50 (Inhalation)	No data available	-	-

Section 4: Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are paramount to ensuring safety when working with **1-Acenaphthenone**.

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*Figure 1: Recommended handling precautions for **1-Acenaphtheneone**.*

Section 5: Experimental Protocols for Hazard Assessment

The following are summaries of standard experimental protocols, based on OECD guidelines, that are used to determine the acute toxicity and irritation potential of a chemical like **1-Acenaphthenone**.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the dose for the next step. The method aims to classify the substance into a specific toxicity class based on the observed mortality.
- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - The substance is administered orally to a group of animals (typically 3).
 - Animals are observed for signs of toxicity and mortality for up to 14 days.
 - The number of animals that die within a defined period determines the next step, which could involve dosing another group of animals at a lower or higher dose level, or stopping the test.
- Endpoint: The test allows for the classification of the substance according to the GHS.

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to the skin of an animal, and the resulting skin reaction is observed and graded.
- Animal Model: The albino rabbit is the preferred species.
- Procedure:
 - A small area of the animal's fur is clipped.
 - A single dose of the test substance is applied to the skin and covered with a gauze patch.
 - After a set exposure period (typically 4 hours), the patch and any residual substance are removed.
 - The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Observations continue for up to 14 days to assess the reversibility of any observed effects.
- Endpoint: The severity and reversibility of the skin reactions are used to classify the substance's irritation or corrosive potential.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

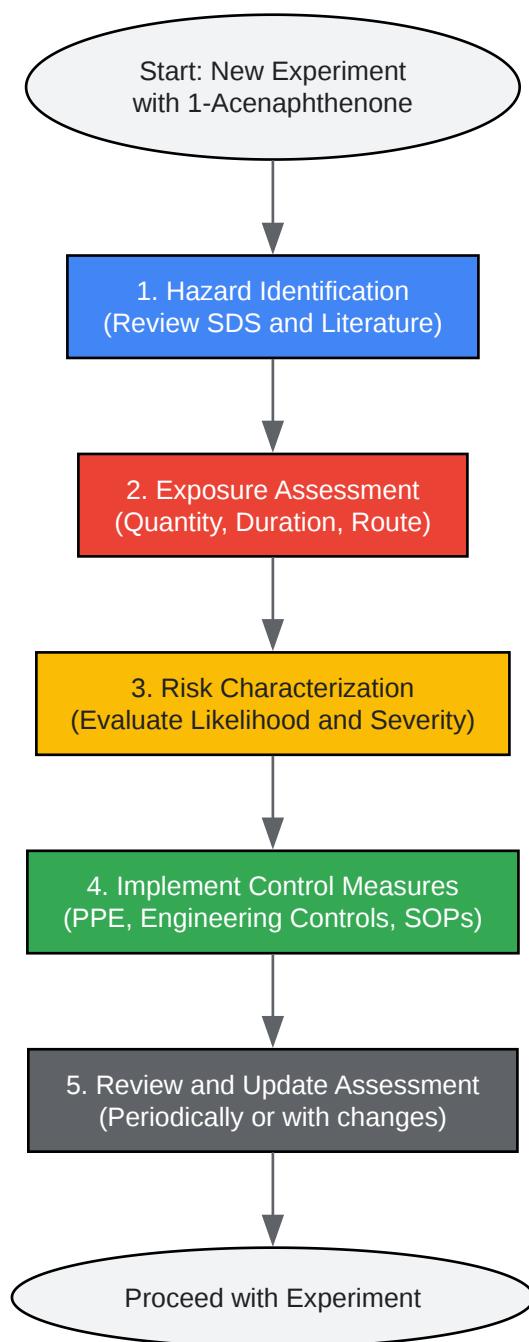
- Principle: The test substance is instilled into the eye of an animal, and any resulting ocular effects are observed and scored.
- Animal Model: The albino rabbit is the recommended species.
- Procedure:
 - A single dose of the substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.

- Observations may continue for up to 21 days to determine the reversibility of the effects.
- Endpoint: The scores for the observed ocular lesions are used to classify the substance's potential for eye irritation or corrosion.

Section 6: Risk Assessment Workflow

A systematic risk assessment should be conducted before working with **1-Acenaphthenone**.

The following diagram illustrates a typical workflow for a chemical risk assessment.



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Figure 2: A generalized workflow for chemical risk assessment.

By following the guidance outlined in this document, researchers and professionals can handle **1-Acenaphthenone** in a safe and responsible manner, thereby protecting themselves, their colleagues, and the environment.

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